

A Comparative Guide to the Biological Activity of Substituted 3-Aminopyrazoles

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Compound of Interest

Compound Name: 5-Isobutyl-1H-pyrazol-3-amine

CAS No.: 1000896-88-7

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The 3-aminopyrazole scaffold is a privileged structure in medicinal chemistry, serving as a versatile template for the development of a diverse array of biologically active compounds. Its unique electronic properties and ability to form multiple hydrogen bonds allow for potent and selective interactions with various biological targets. This guide provides an in-depth comparison of the biological activities of substituted 3-aminopyrazoles, focusing on their applications as kinase inhibitors and antimicrobial agents. We will delve into the structure-activity relationships (SAR), mechanisms of action, and supporting experimental data for representative compounds to provide researchers, scientists, and drug development professionals with a comprehensive understanding of this important class of molecules.

The Versatility of the 3-Aminopyrazole Core

The core 3-aminopyrazole structure features a five-membered aromatic ring with two adjacent nitrogen atoms and an amino group at the 3-position. This arrangement provides a unique combination of hydrogen bond donors and acceptors, making it an ideal pharmacophore for interacting with the ATP-binding pocket of kinases. Furthermore, the pyrazole ring is amenable to substitution at multiple positions, allowing for the fine-tuning of steric and electronic properties to achieve desired potency and selectivity. This inherent versatility has led to the

development of 3-aminopyrazole derivatives with a wide range of biological activities, from potent anticancer agents to effective antimicrobial compounds.

Case Study 1: Kinase Inhibition - Targeting AXL and CDKs

Kinases are a class of enzymes that play a crucial role in cell signaling, and their dysregulation is a hallmark of many diseases, including cancer. The 3-aminopyrazole scaffold has proven to be a highly effective framework for the design of potent and selective kinase inhibitors.

Compound A: 6li - A Potent and Selective AXL Kinase Inhibitor

The receptor tyrosine kinase AXL is a key player in tumor progression, metastasis, and drug resistance, making it an attractive target for cancer therapy. Compound 6li is a recently developed 3-aminopyrazole derivative that demonstrates potent and selective inhibition of AXL kinase.^{[1][2][3]}

Biological Activity: Compound 6li exhibits an impressive IC₅₀ value of 1.6 nM against AXL in enzymatic assays.^{[1][2]} This high potency is coupled with excellent selectivity, as it shows significantly less activity against a panel of over 400 other kinases.^[1] In cell-based assays, 6li effectively inhibits AXL signaling, leading to the suppression of cancer cell proliferation, migration, and invasion.^{[1][2]} Furthermore, in vivo studies using a mouse xenograft model of breast cancer demonstrated significant antitumor efficacy.^{[1][2]}

Mechanism of Action: Compound 6li acts as an ATP-competitive inhibitor, binding to the ATP-binding pocket of the AXL kinase domain. The 3-aminopyrazole core forms key hydrogen bonds with the hinge region of the kinase, while the substituents on the pyrazole ring occupy adjacent hydrophobic pockets, contributing to its high affinity and selectivity.

Compound B: AT7519 - A Multi-Cyclin-Dependent Kinase (CDK) Inhibitor

Cyclin-dependent kinases (CDKs) are essential for cell cycle progression, and their aberrant activity is a common feature of cancer cells. AT7519 is a 3-aminopyrazole derivative that acts

as a potent inhibitor of multiple CDKs, including CDK1, CDK2, CDK4, CDK5, and CDK9.[4][5][6]

Biological Activity: AT7519 displays potent enzymatic inhibition with IC50 values in the nanomolar range against several CDKs: CDK1 (210 nM), CDK2 (47 nM), CDK4 (100 nM), CDK5 (13 nM), and CDK9 (<10 nM).[6] This multi-CDK inhibition leads to cell cycle arrest and induction of apoptosis in various human tumor cell lines.[4][6] A key mechanism of its action is the inhibition of RNA polymerase II phosphorylation, a process dependent on CDK9, which leads to a decrease in RNA synthesis.[4]

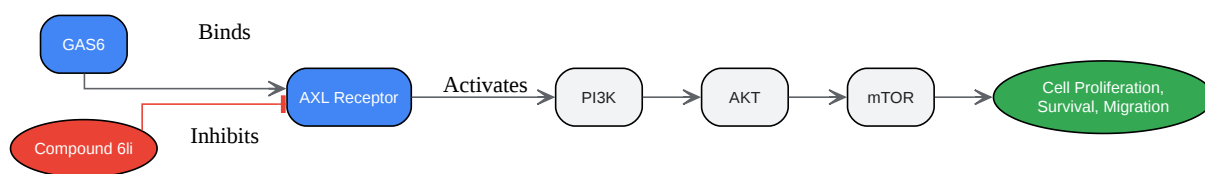
Mechanism of Action: Similar to other kinase inhibitors based on this scaffold, AT7519 binds to the ATP-binding site of CDKs. The N-(4-piperidinyl)-4-(2,6-dichlorobenzoylamino)-1H-pyrazole-3-carboxamide structure allows for specific interactions within the active site, leading to potent inhibition.[6]

Comparative Analysis of Kinase Inhibitors

Compound	Target Kinase(s)	IC50 (nM)	Key Biological Effects
6li	AXL	1.6[1][2]	Inhibition of cancer cell proliferation, migration, and invasion; in vivo antitumor efficacy.[1][2]
AT7519	CDK1, CDK2, CDK4, CDK5, CDK9	10-210[5][6]	Cell cycle arrest, induction of apoptosis, inhibition of RNA polymerase II phosphorylation.[4][6]

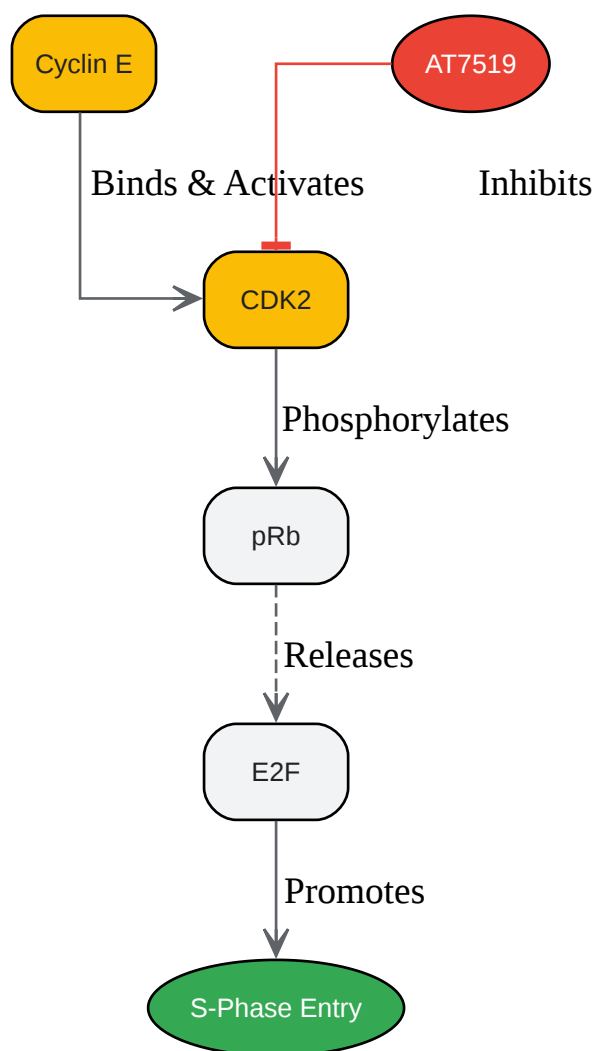
Signaling Pathway Diagrams

Below are simplified diagrams of the AXL and CDK2 signaling pathways, illustrating the points of intervention for the discussed inhibitors.



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Caption: AXL Signaling Pathway Inhibition by Compound 6li.



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Caption: CDK2 Signaling Pathway Inhibition by AT7519.

Case Study 2: Antimicrobial Activity

Beyond their utility as kinase inhibitors, 3-aminopyrazole derivatives have also demonstrated significant potential as antimicrobial agents, offering a promising avenue for the development of new therapeutics to combat infectious diseases.

Compound C: A Representative Antibacterial 3-Aminopyrazole Derivative

Several studies have reported the synthesis and evaluation of 3-aminopyrazole derivatives against a range of bacterial pathogens. For this guide, we will consider a representative example, a 3-aminopyrazole derivative with demonstrated activity against both Gram-positive (*Staphylococcus aureus*) and Gram-negative (*Escherichia coli*) bacteria.

Biological Activity: Substituted 3-aminopyrazoles have shown promising antibacterial activity with Minimum Inhibitory Concentration (MIC) values in the low microgram per milliliter range. For instance, certain aminoguanidine-derived 1,3-diphenyl pyrazoles have exhibited MIC values of 1–8 µg/ml against several bacterial strains, including *S. aureus* and *E. coli*.^[7] Some of these compounds showed better activity against *E. coli* than the standard drug moxifloxacin.^[7]

Mechanism of Action: The precise mechanism of action for many antibacterial 3-aminopyrazoles is still under investigation. However, it is hypothesized that these compounds may interfere with essential bacterial processes such as DNA replication, protein synthesis, or cell wall formation. For example, some studies suggest that pyrazole derivatives may act as inhibitors of bacterial DNA gyrase.^[7]

Comparative Analysis of Biological Activities

Compound Class	Primary Biological Activity	Example Target(s)	Potency Metric	Example Value
Kinase Inhibitor	Anticancer	AXL, CDKs	IC50	1.6 nM (6li vs. AXL)[1][2]
Antimicrobial Agent	Antibacterial	DNA Gyrase (putative)	MIC	1-8 µg/mL (vs. S. aureus, E. coli) [7]

Experimental Protocols

To facilitate the replication and further investigation of the biological activities discussed, detailed step-by-step methodologies for key experiments are provided below.

In Vitro Kinase Inhibition Assay (Luminescence-Based)

This protocol describes a common method for determining the IC50 value of a compound against a specific kinase.

Materials:

- Kinase of interest (e.g., AXL, CDK2)
- Kinase substrate
- ATP
- Test compound (e.g., 6li, AT7519)
- Kinase assay buffer
- ADP-Glo™ Kinase Assay kit (or similar)
- White, opaque 96- or 384-well plates
- Plate reader with luminescence detection

Procedure:

- **Compound Preparation:** Prepare a serial dilution of the test compound in DMSO.
- **Kinase Reaction:** a. In a multi-well plate, add the kinase enzyme in kinase assay buffer. b. Add the serially diluted test compound or DMSO (vehicle control) to the wells. c. Incubate for 10-15 minutes at room temperature to allow for compound-enzyme binding. d. Initiate the kinase reaction by adding a mixture of the kinase substrate and ATP. e. Incubate the plate at 30°C for a specified time (e.g., 60 minutes).
- **ADP Detection:** a. Stop the kinase reaction and deplete the remaining ATP by adding the ADP-Glo™ Reagent. b. Incubate for 40 minutes at room temperature. c. Add the Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal. d. Incubate for 30 minutes at room temperature.
- **Data Analysis:** a. Measure the luminescence of each well using a plate reader. b. Plot the luminescence signal against the logarithm of the inhibitor concentration. c. Fit the data to a dose-response curve to determine the IC50 value.

Caption: Workflow for In Vitro Kinase Inhibition Assay.

MTT Cell Viability Assay

This colorimetric assay is used to assess the effect of a compound on cell proliferation and viability.

Materials:

- Cancer cell line of interest
- Cell culture medium
- Test compound
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or a detergent-based solution)

- 96-well cell culture plates
- Microplate reader

Procedure:

- Cell Seeding: Seed the cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment: a. Prepare serial dilutions of the test compound in cell culture medium. b. Replace the existing medium in the wells with the medium containing the test compound or vehicle control. c. Incubate the cells for a specified period (e.g., 48-72 hours).
- MTT Addition: a. Add MTT solution to each well and incubate for 2-4 hours at 37°C. During this time, viable cells will reduce the yellow MTT to purple formazan crystals.
- Solubilization: a. Remove the medium and add the solubilization solution to dissolve the formazan crystals.
- Data Analysis: a. Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader. b. Calculate the percentage of cell viability relative to the vehicle control and plot it against the compound concentration to determine the IC₅₀ value.

Caption: Workflow for MTT Cell Viability Assay.

Broth Microdilution for Minimum Inhibitory Concentration (MIC) Determination

This method is used to determine the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

Materials:

- Bacterial strain of interest (e.g., E. coli, S. aureus)
- Bacterial growth medium (e.g., Mueller-Hinton broth)
- Test compound

- Sterile 96-well microtiter plates
- Incubator

Procedure:

- **Compound Dilution:** Prepare a two-fold serial dilution of the test compound in the broth medium directly in the wells of a 96-well plate.
- **Inoculum Preparation:** Prepare a standardized bacterial inoculum adjusted to a specific turbidity (e.g., 0.5 McFarland standard).
- **Inoculation:** Inoculate each well containing the diluted compound with the bacterial suspension. Include a positive control (bacteria in broth without compound) and a negative control (broth only).
- **Incubation:** Incubate the plate at 37°C for 16-20 hours.
- **MIC Determination:** a. After incubation, visually inspect the wells for bacterial growth (turbidity). b. The MIC is the lowest concentration of the compound at which there is no visible growth.

Caption: Workflow for Broth Microdilution MIC Assay.

Conclusion

The 3-aminopyrazole scaffold represents a highly valuable framework in modern drug discovery. As demonstrated through the case studies of the AXL inhibitor 6li, the multi-CDK inhibitor AT7519, and various antibacterial derivatives, this core structure can be effectively modified to generate compounds with potent and selective activity against diverse biological targets. The ability to systematically alter substituents on the pyrazole ring allows for the optimization of pharmacological properties, leading to the development of promising therapeutic candidates. The experimental protocols provided herein offer a foundation for researchers to further explore the vast potential of substituted 3-aminopyrazoles in addressing unmet medical needs in oncology and infectious diseases.

References

- Santo, L., Vallet, S., Hideshima, T., Cirstea, D., Ikeda, H., Pozzi, S., ... & Raje, N. (2010). AT7519, a novel small molecule multi-cyclin dependent kinase inhibitor, induces apoptosis in multiple myeloma via GSK-3 β activation and RNA polymerase II inhibition. *Oncotarget*, 1(4), 271–285.
- Chan, K. F., Li, Y., Wang, Y., Zhang, Y., Chen, Y., Li, D., ... & Ding, K. (2022). Discovery of 3-Aminopyrazole Derivatives as New Potent and Orally Bioavailable AXL Inhibitors. *Journal of Medicinal Chemistry*, 65(22), 15374–15390. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. PubChem Compound Summary for CID 71588234, 6li. Available at: [\[Link\]](#)
- IUPHAR/BPS Guide to PHARMACOLOGY. compound 6li [Chan et al., 2022]. Available at: [\[Link\]](#)
- Semantic Scholar. Discovery of 3-Aminopyrazole Derivatives as New Potent and Orally Bioavailable AXL Inhibitors. Available at: [\[Link\]](#)
- Astex Therapeutics. (2008). AT7519, a Selective Small Molecule Inhibitor of Cyclin Dependent Kinases: Pharmacodynamic Biomarker Activity in a Phase I Study. Poster presented at the AACR-NCI-EORTC International Conference on Molecular Targets and Cancer Therapeutics.
- Wyatt, P. G., Woodhead, A. J., Berdini, V., Boulstridge, J. A., Carr, M. G., Cross, D. M., ... & Moore, J. D. (2008). Identification of N-(4-piperidiny)-4-(2,6-dichlorobenzoylamino)-1H-pyrazole-3-carboxamide (AT7519), a novel cyclin dependent kinase inhibitor using fragment-based x-ray crystallography and structure based drug design. *Journal of medicinal chemistry*, 51(16), 4986–4999.
- Squires, M. S., Feltell, R. E., Wallis, N. G., Lewis, E. J., Smith, D. M., Cross, D. M., ... & Lyons, J. F. (2009). Biological characterization of AT7519, a small-molecule inhibitor of cyclin-dependent kinases, in human tumor cell lines. *Molecular cancer therapeutics*, 8(2), 324–332. Available at: [\[Link\]](#)
- Poongavanam, V., Kihlberg, J., & Åqvist, J. (2019). Synthesis of aminopyrazole analogs and their evaluation as CDK inhibitors for cancer therapy. *Bioorganic & medicinal chemistry letters*, 29(16), 2138–2142. Available at: [\[Link\]](#)

- El-Sayed, W. M., El-Essawy, F. A., Ali, O. M., & Abd-El-Fattah, M. F. (2020). The MICs of antibacterial activity of the newly synthesized pyrazole derivatives compounds. *Journal of the Iranian Chemical Society*, 17(10), 2635-2646.
- Pevarello, P., Fancelli, D., Vulpetti, A., Amici, R., Villa, M., Pittalà, V., ... & Varasi, M. (2004). 3-Aminopyrazole inhibitors of CDK2/cyclin A as antitumor agents. 1. Lead finding. *Journal of medicinal chemistry*, 47(15), 3367–3380. Available at: [\[Link\]](#)
- El-Gamal, M. I., Abdel-Maksoud, M. S., El-Din, M. M. G., Yoo, K. H., Baek, D., & Oh, C. H. (2021). Discovery of pyrazole-based analogs as CDK2 inhibitors with apoptotic-inducing activity: design, synthesis and molecular dynamics study. *Journal of Enzyme Inhibition and Medicinal Chemistry*, 36(1), 1629-1644.
- IUPHAR/BPS Guide to PHARMACOLOGY. compound 6li [Chan et al., 2022]. Available at: [\[Link\]](#)
- Kumar, A., & Narasimhan, B. (2022). Antibacterial pyrazoles: tackling resistant bacteria. *Future medicinal chemistry*, 14(3), 209–226. Available at: [\[Link\]](#)
- Weng, J., Li, Y., & Ding, K. (2020). AXL inhibitors in cancer. *Journal of medicinal chemistry*, 63(23), 14347–14370.
- Lusardi, M., Spallarossa, A., & Brullo, C. (2023). Amino-Pyrazoles in Medicinal Chemistry: A Review. *Molecules (Basel, Switzerland)*, 28(9), 3737.
- Doležal, M., & Palafox, M. A. (2021). Derivatives of 3-Aminopyrazine-2-carboxamides: Synthesis, Antimicrobial Evaluation, and in Vitro Cytotoxicity. *Molecules (Basel, Switzerland)*, 26(11), 3169.
- Lesyk, R., Gzella, A., & Atamanyuk, D. (2020). Synthesis of aminopyrazole-(3a-d) and aminopyrimidine (3e-f) derivatives of dichloronaphthoquinone. *Chemistry of Heterocyclic Compounds*, 56(8), 1032-1038.
- Medin, D., Mugoša, B., & Ivanović, S. (2022). The inhibitory effect of some pyrazole ligands and their Cu(II) complexes on the growth of *Escherichia coli*, *Klebsiella*–*Enterobacter* spp., and *Staphylococcus aureus*. *Frontiers in Chemistry*, 10, 939634.
- Gajiwala, K. S., & Grodsky, N. (2017). Structure of the Axl kinase domain in complex with a macrocyclic inhibitor.
- Almansour, A. I., Arumugam, N., Kumar, R. S., Mahalingam, S. M., & Periyasami, G. (2022). CDK2 and CDK9 inhibitory activity (IC 50, μ M) for 9a, 14g and ribociclib.
- Verma, J., & Katti, S. B. (2018). Chemical structure of AXL tyrosine kinase inhibitors.

- Al-Omar, M. A. (2019). Synthesis and Antimicrobial Activity of Novel Pyrazole Derivatives. *Oriental Journal of Chemistry*, 35(1), 356-363.
- Al-Amiery, A. A., Kadhum, A. A. H., & Mohamad, A. B. (2014). The MIC values of pyrazolines against bacterial strains.
- Mantu, D., Luca, S. V., & Mangalagiu, I. I. (2023). Antimicrobial Evaluation of New Pyrazoles, Indazoles and Pyrazolines Prepared in Continuous Flow Mode. *Molecules (Basel, Switzerland)*, 28(6), 2568.
- Engel, M., Hindupur, S. K., Wentz, N., Wunsch, D., Ciglia, E., Löffler, J., ... & Knapp, S. (2021). Discovery of 3-Amino-1H-pyrazole-Based Kinase Inhibitors to Illuminate the Understudied PCTAIRE Family. *International journal of molecular sciences*, 22(24), 13543.
- PrecisionFDA. 3-AMINOPYRAZOLE-4-CARBONITRILE. Available at: [\[Link\]](#)
- Zhang, Y., Li, Y., Wang, Y., Chen, Y., Li, D., Zhu, C., ... & Ding, K. (2021). Structure-based drug discovery of novel fused-pyrazolone carboxamide derivatives as potent and selective AXL inhibitors. *European journal of medicinal chemistry*, 225, 113797.
- González-Gironès, R., Díaz-Perlas, I., Teixidó, J., & Borrell, J. I. (2018). Development of potent inhibitors of receptor tyrosine kinases by ligand-based drug design and target-biased phenotypic screening. *Journal of medicinal chemistry*, 61(5), 2009–2024.

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Discovery of 3-Aminopyrazole Derivatives as New Potent and Orally Bioavailable AXL Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Discovery of 3-Aminopyrazole Derivatives as New Potent and Orally Bioavailable AXL Inhibitors. | Semantic Scholar [semanticscholar.org]
- 4. AT7519, A NOVEL SMALL MOLECULE MULTI-CYCLIN DEPENDENT KINASE INHIBITOR, INDUCES APOPTOSIS IN MULTIPLE MYELOMA VIA GSK-3 β ACTIVATION AND RNA POLYMERASE II INHIBITION - PMC [pmc.ncbi.nlm.nih.gov]
- 5. selleckchem.com [selleckchem.com]

- [6. aacrjournals.org \[aacrjournals.org\]](https://aacrjournals.org)
- [7. Antibacterial pyrazoles: tackling resistant bacteria - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
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